

Spectroscopic Data of (R)-2-Bromo-3-methylbutyric Acid: A Technical Guide

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Compound of Interest

Compound Name: (R)-2-Bromo-3-methylbutyric acid

CAS No.: 76792-22-8

Cat. No.: B1265861

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This guide provides a comprehensive overview of the spectroscopic data for **(R)-2-Bromo-3-methylbutyric acid**, a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in drug development, offering a detailed look at its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, IR, and mass spectroscopic analyses of **(R)-2-Bromo-3-methylbutyric acid**.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Assignment
~11.0	Singlet (broad)	1H	-	-COOH
4.15	Doublet	1H	7.5	CH-Br
2.25	Multiplet	1H	-	CH-(CH ₃) ₂
1.05	Doublet	3H	6.5	-CH ₃
0.95	Doublet	3H	6.5	-CH ₃

Note: The spectrum of the (S)-enantiomer is expected to be identical in a non-chiral solvent.[\[1\]](#)

Table 2: ¹³C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
171.0	C=O
50.0	CH-Br
32.5	CH-(CH ₃) ₂
20.5	-CH ₃
18.0	-CH ₃

Note: Data is inferred from typical chemical shifts for similar structures.

Table 3: IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
2970 - 2850	Strong, Broad	O-H stretch (Carboxylic Acid)
1710	Strong	C=O stretch (Carboxylic Acid)
1470	Medium	C-H bend
1290	Medium	C-O stretch
650	Strong	C-Br stretch

Source: Adapted from NIST/EPA Gas-Phase Infrared Database for 2-Bromo-3-methylbutanoic acid.[\[2\]](#)

Table 4: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
182	< 5	[M+1] ⁺ (with ⁸¹ Br)
180	< 5	[M] ⁺ (with ⁷⁹ Br)
137 / 135	100	[M - COOH] ⁺
101	Moderate	[M - Br] ⁺
57	High	[C ₄ H ₉] ⁺

Source: Adapted from NIST data for 2-Bromo-3-methylbutanoic acid.[\[3\]](#)[\[4\]](#)

Experimental Protocols

Detailed methodologies for the acquisition of spectroscopic data are provided below. These are generalized protocols and may require optimization based on the specific instrumentation used.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Dissolve 5-10 mg of **(R)-2-Bromo-3-methylbutyric acid** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆).[\[5\]](#)

- Filter the solution into a clean 5 mm NMR tube.[5]
- If quantitative analysis is required, a known amount of an internal standard (e.g., tetramethylsilane - TMS) can be added.[5]

^1H NMR Spectroscopy:

- Instrument: 400 MHz (or higher) NMR Spectrometer
- Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).[5]
- Number of Scans: 16-32 scans are typically sufficient.
- Relaxation Delay: 1-2 seconds.[5]
- Acquisition Time: 2-4 seconds.[5]
- Spectral Width: 0-12 ppm.

^{13}C NMR Spectroscopy:

- Instrument: 100 MHz (or higher) NMR Spectrometer
- Pulse Program: A standard proton-decoupled ^{13}C experiment.
- Number of Scans: 1024 or more scans may be necessary due to the low natural abundance of ^{13}C .
- Relaxation Delay: 2-5 seconds.
- Spectral Width: 0-200 ppm.

Infrared (IR) Spectroscopy

Sample Preparation (Thin Film Method):

- Dissolve a small amount of **(R)-2-Bromo-3-methylbutyric acid** in a volatile solvent like methylene chloride or acetone.[6]

- Place a drop of the solution onto a salt plate (e.g., NaCl or KBr).[6]
- Allow the solvent to evaporate, leaving a thin film of the compound on the plate.[6]

Data Acquisition:

- Instrument: Fourier Transform Infrared (FTIR) Spectrometer.[7]
- Mode: Transmittance or Absorbance.
- Scan Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

Sample Preparation:

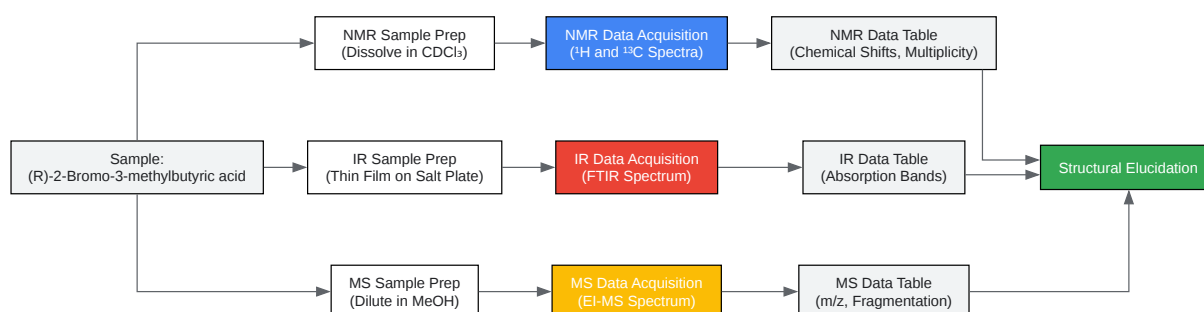
- Prepare a dilute solution of the sample (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.[8]
- Further, dilute the solution to a final concentration of 1-10 $\mu\text{g/mL}$. [8]
- Ensure the final solution is free of any particulate matter by filtration if necessary.[8]

Data Acquisition (Electron Ionization - EI):

- Instrument: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction.[9]
- Ionization Source: Electron Impact (EI) at 70 eV.[9]
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Scan Range: m/z 40-400.
- Ion Source Temperature: 200-250 $^{\circ}\text{C}$.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of **(R)-2-Bromo-3-methylbutyric acid**.



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Caption: Workflow for Spectroscopic Analysis.

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